

An In-depth Technical Guide to 1-Chloro-3-methylhexane

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Compound of Interest

Compound Name: 1-Chloro-3-methylhexane

Cat. No.: B13203929

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, synthesis, and reactivity of **1-Chloro-3-methylhexane**. The content is intended for use in research and development, particularly in the fields of organic synthesis and medicinal chemistry.

Chemical Identification and Properties

1-Chloro-3-methylhexane is a halogenated alkane. Its key identifiers and physicochemical properties are summarized below.

Property	Value	Source(s)
IUPAC Name	1-chloro-3-methylhexane	[1][2]
CAS Number	101257-63-0	[1][3]
Molecular Formula	C ₇ H ₁₅ Cl	[1][2]
Molecular Weight	134.65 g/mol	[2]
Estimated Melting Point	-69.5 °C	[4]
Estimated Boiling Point	152.39 °C	[4]
Density	0.8766 g/cm ³	[4]
Refractive Index	1.4274	[4]

Experimental Protocols

The following sections detail representative experimental procedures for the synthesis of **1-Chloro-3-methylhexane** and a common nucleophilic substitution reaction.

Synthesis of 1-Chloro-3-methylhexane via Chlorination of 3-Methyl-1-hexanol

This protocol is adapted from standard procedures for the conversion of primary alcohols to alkyl chlorides using thionyl chloride.

Materials:

- 3-Methyl-1-hexanol
- Thionyl chloride (SOCl_2)
- Pyridine (optional, as a scavenger for HCl)
- Anhydrous diethyl ether
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware for reflux and distillation

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a dropping funnel, place 3-methyl-1-hexanol dissolved in anhydrous diethyl ether.
- Cool the flask in an ice bath.
- Slowly add thionyl chloride (1.1 equivalents) dropwise to the alcohol solution with stirring. If pyridine is used, it should be present in the flask with the alcohol (1.1 equivalents).

- After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature.
- Gently heat the mixture to reflux for 1-2 hours to ensure the reaction goes to completion.
- Cool the reaction mixture and carefully pour it over crushed ice.
- Separate the organic layer and wash it sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent by rotary evaporation.
- The crude **1-chloro-3-methylhexane** can be purified by fractional distillation under reduced pressure.

Nucleophilic Substitution: Synthesis of 1-Methoxy-3-methylhexane

This protocol describes the SN2 reaction of **1-Chloro-3-methylhexane** with sodium methoxide.

Materials:

- **1-Chloro-3-methylhexane**
- Sodium methoxide (CH_3ONa)
- Anhydrous methanol or a polar aprotic solvent like DMSO
- Standard laboratory glassware for reaction under an inert atmosphere

Procedure:

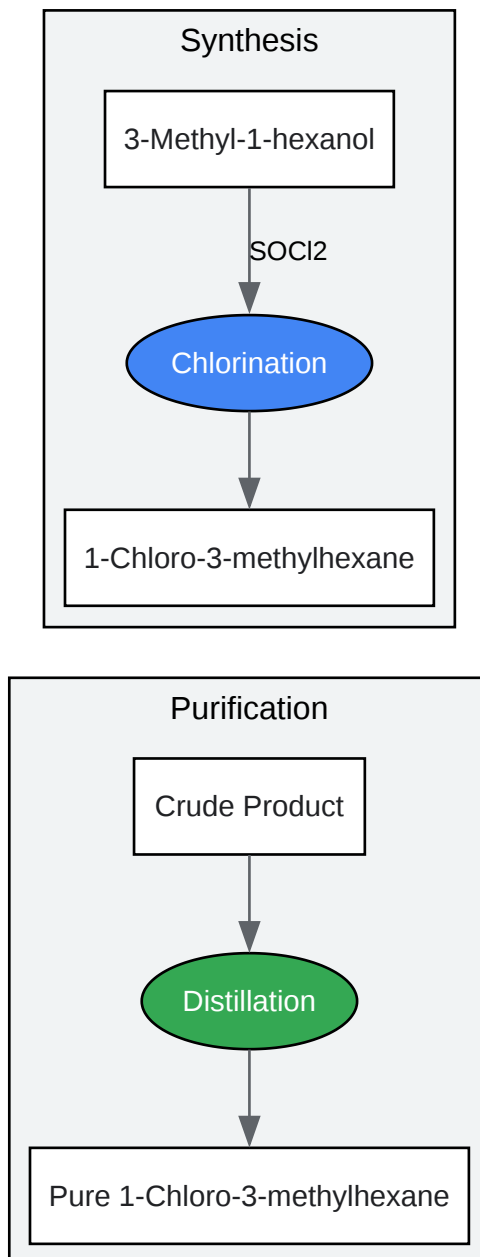
- In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve sodium methoxide in the chosen anhydrous solvent.
- Add **1-chloro-3-methylhexane** to the stirred solution.

- Heat the reaction mixture to a moderate temperature (e.g., 50-70 °C) and monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, cool the reaction mixture and quench with water.
- Extract the product with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- Wash the combined organic extracts with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- The resulting 1-methoxy-3-methylhexane can be purified by distillation.

Reaction Workflow

The synthesis of **1-Chloro-3-methylhexane** from its corresponding alcohol is a fundamental transformation in organic chemistry, often followed by further functionalization.

Synthesis Workflow for 1-Chloro-3-methylhexane

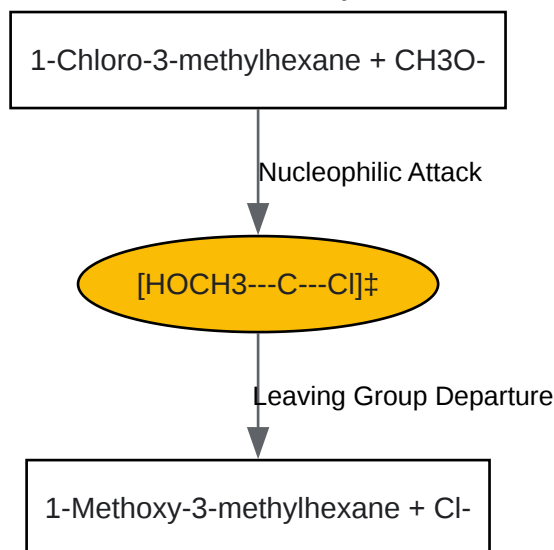


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Caption: A general workflow for the synthesis and purification of **1-Chloro-3-methylhexane**.

The reaction of **1-Chloro-3-methylhexane** with a nucleophile such as sodium methoxide proceeds through a bimolecular nucleophilic substitution (SN2) mechanism. This is a single-step process where the nucleophile attacks the carbon atom bearing the chlorine, and the chloride ion is displaced simultaneously.

SN2 Reaction of 1-Chloro-3-methylhexane with Methoxide



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